

# What are the properties of [4-(Morpholinomethyl)phenyl]methanol?

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## Compound of Interest

Compound Name: [4-(Morpholinomethyl)phenyl]methanol

Cat. No.: B1273741

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## [4-(Morpholinomethyl)phenyl]methanol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**[4-(Morpholinomethyl)phenyl]methanol**, a substituted toluene derivative, is a chemical compound with potential applications in medicinal chemistry and materials science. This document provides a concise technical overview of its known properties, including its chemical identity and basic physical characteristics. Due to the limited availability of published data, this guide primarily summarizes information from chemical suppliers.

### Chemical and Physical Properties

**[4-(Morpholinomethyl)phenyl]methanol** is a substituted aromatic alcohol. The presence of the morpholine moiety, a common functional group in medicinal chemistry, suggests its potential as a scaffold for the development of novel therapeutic agents. The hydroxyl group provides a reactive site for further chemical modifications.

Table 1: Chemical Identifiers and Physical Properties

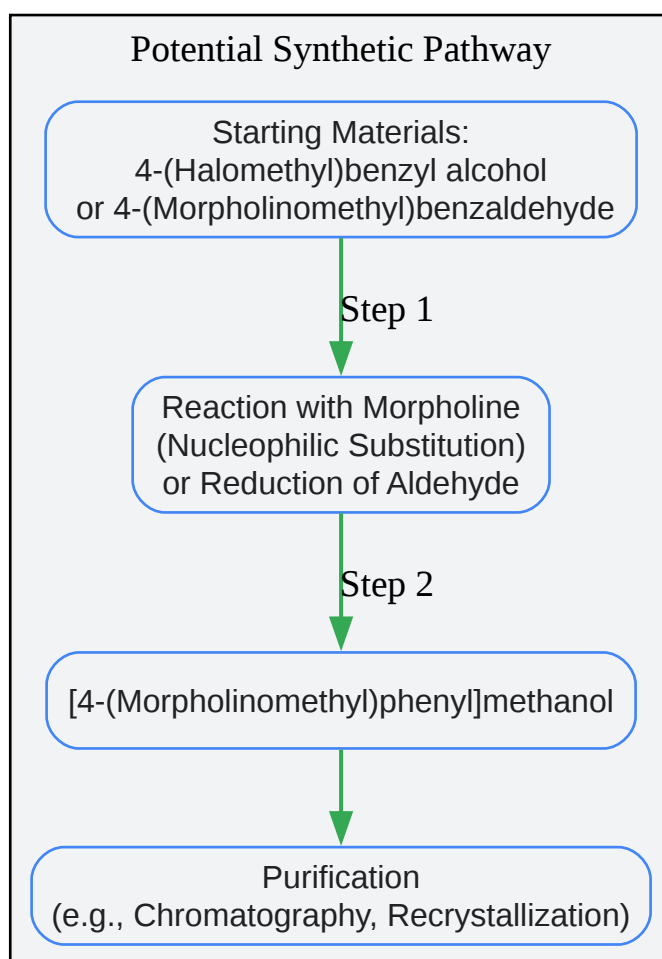
Property	Value	Source
IUPAC Name	[4-(morpholin-4-ylmethyl)phenyl]methanol	Thermo Fisher Scientific[1]
CAS Number	91271-65-7	Thermo Fisher Scientific[1]
Molecular Formula	C12H17NO2	Thermo Fisher Scientific[1]
Molecular Weight	207.273 g/mol	Thermo Fisher Scientific[1]
Purity	97%	Thermo Fisher Scientific[1]
Appearance	Not Specified	
Melting Point	Not Specified	
Boiling Point	Not Specified	
Solubility	Not Specified	

## Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **[4-(Morpholinomethyl)phenyl]methanol** are not readily available in the public domain. However, its structure suggests a plausible synthetic route involving two key steps:

- Nucleophilic substitution: Reaction of a 4-(halomethyl)benzyl alcohol derivative (e.g., 4-(chloromethyl)benzyl alcohol or 4-(bromomethyl)benzyl alcohol) with morpholine. This would form the tertiary amine linkage.
- Reduction: Alternatively, the compound could be prepared by the reduction of 4-(morpholinomethyl)benzaldehyde.

A generalized workflow for a potential synthesis is presented below.



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Figure 1. A potential synthetic workflow for **[4-(Morpholinomethyl)phenyl]methanol**.

## Biological and Pharmacological Properties

As of the date of this document, there is no publicly available information regarding the biological activity or pharmacological properties of **[4-(Morpholinomethyl)phenyl]methanol**. The structural alerts, namely the morpholine and benzyl alcohol moieties, are present in various biologically active compounds, suggesting that this molecule could be a subject of interest in drug discovery programs. However, without experimental data, any discussion of its potential mechanism of action or involvement in signaling pathways would be purely speculative.

## Experimental Protocols

Due to the absence of published research detailing the synthesis or use of **[4-(Morpholinomethyl)phenyl]methanol**, specific experimental protocols cannot be provided at this time. Researchers interested in working with this compound would need to develop and optimize their own procedures for its synthesis, purification, and analysis. General synthetic methods for similar compounds can be found in the organic chemistry literature.

## Conclusion

**[4-(Morpholinomethyl)phenyl]methanol** is a chemical compound with established basic identifiers but lacks a comprehensive public profile regarding its physical, chemical, and biological properties. The information available is currently limited to that provided by chemical suppliers. Further research is required to elucidate its properties and potential applications. This document serves as a baseline of currently available information for the scientific community.

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## References

- 1. (4-(Morpholinomethyl)phenyl)methanol | CymitQuimica [cymitquimica.com]
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